

# Technical Guide: Solubility Profiling of [1-(2-Fluoro-phenyl)-cyclopropyl]-methanol[1]

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## Compound of Interest

Compound Name: [1-(2-Fluoro-phenyl)-cyclopropyl]-methanol

CAS No.: 886366-22-9

Cat. No.: B12613084

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## Part 1: Executive Summary & Compound Identity[1]

**[1-(2-Fluoro-phenyl)-cyclopropyl]-methanol** (CAS 886366-22-9) is a critical chiral building block, most notably serving as a key intermediate in the synthesis of Prasugrel, a thienopyridine class platelet inhibitor.[1]

In drug development, this molecule presents a unique solubility challenge due to the juxtaposition of a lipophilic fluorophenyl ring and a strained, hydrophobic cyclopropyl moiety against a hydrophilic hydroxymethyl group. Understanding its solubility profile is not merely an analytical exercise but a requirement for optimizing yield during nucleophilic substitution reactions and subsequent purification via crystallization.

## Physicochemical Baseline

| Property                | Value / Description                                         |
|-------------------------|-------------------------------------------------------------|
| CAS Number              | 886366-22-9                                                 |
| Molecular Formula       | C <sub>10</sub> H <sub>11</sub> FO                          |
| Molecular Weight        | 166.19 g/mol                                                |
| Physical State          | Low-melting solid or viscous oil (ambient)                  |
| Predicted LogP          | 2.1 – 2.5 (Lipophilic)                                      |
| pKa                     | >15 (Neutral Alcohol)                                       |
| Key Structural Features | 1,1-disubstituted cyclopropane; ortho-fluorine substitution |

## Part 2: Solubility Profile & Solvent Classification[1]

The solubility of **[1-(2-Fluoro-phenyl)-cyclopropyl]-methanol** is governed by the competition between the hydrophobic bulk of the fluorophenyl-cyclopropyl scaffold and the hydrogen-bonding capability of the primary alcohol.[1]

### Aqueous Solubility & pH Dependency[3]

- Water: Practically Insoluble (< 0.1 mg/mL).
  - Mechanism:[1] The hydrophobic surface area of the fluorophenyl and cyclopropyl groups overwhelms the single hydroxyl group.
- pH Effect: Negligible. As a neutral alcohol, the compound does not ionize in the physiological pH range (1–14). Solubility will not significantly change with pH buffers unless extreme conditions (super-acids/bases) induce chemical degradation (e.g., ring opening).

### Organic Solvent Profile

The following classification guides solvent selection for reaction monitoring (LCMS) and purification (crystallization).

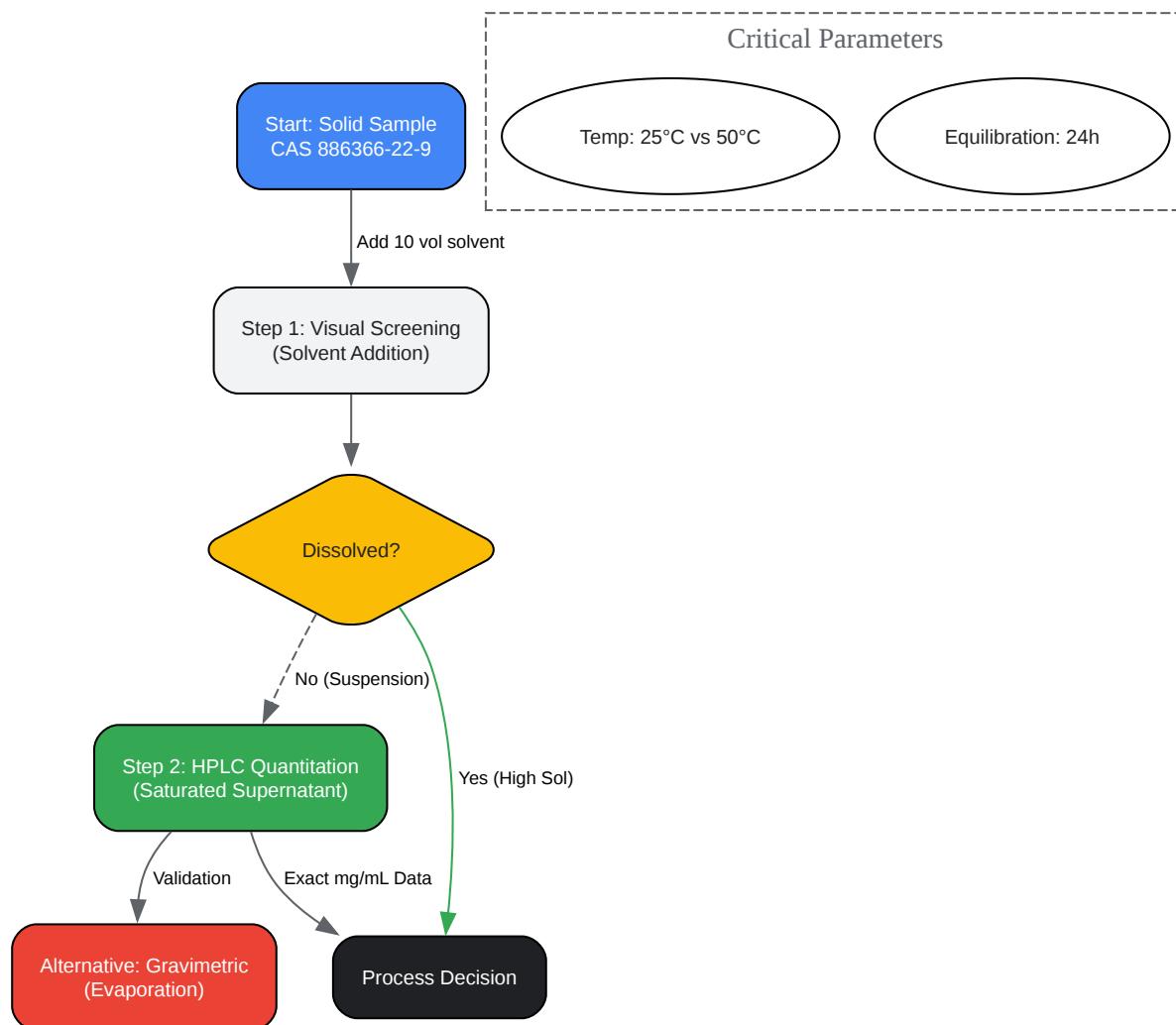
| Solvent Class                  | Solubility Rating  | Process Utility                                                                        |
|--------------------------------|--------------------|----------------------------------------------------------------------------------------|
| Alcohols (MeOH, EtOH, IPA)     | High (> 100 mg/mL) | Primary solvents for reaction and transfers.[1] Good for "Solvent" in crystallization. |
| Chlorinated (DCM, Chloroform)  | High (> 100 mg/mL) | Excellent for extraction from aqueous workups.                                         |
| Polar Aprotic (DMSO, DMF, ACN) | High (> 100 mg/mL) | Preferred for nucleophilic substitution reactions; difficult to remove.                |
| Esters (Ethyl Acetate, IPAc)   | Moderate to High   | Ideal for extraction and as the "Good Solvent" in recrystallization.                   |
| Aromatics (Toluene)            | Moderate           | Temperature-dependent.[1] High solubility at >60°C; moderate at 20°C.                  |
| Alkanes (Hexane, Heptane)      | Low (< 5 mg/mL)    | Anti-solvent. Critical for forcing precipitation/crystallization.                      |

## Part 3: Experimental Protocol (Self-Validating System)

To determine the exact solubility limit for your specific batch (which may vary with polymorphic form or purity), use this Thermodynamic Equilibrium Protocol. This method is superior to kinetic estimation because it accounts for the slow dissolution kinetics typical of crystalline intermediates.

## Workflow Visualization

The following diagram outlines the decision logic for solubility screening and solvent selection.



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Caption: Logical workflow for determining thermodynamic solubility limits, distinguishing between high-solubility qualitative checks and quantitative saturation points.

## Step-by-Step Methodology

### 1. Preparation of Saturated Solutions (Shake-Flask Method)

- Action: Weigh approx. 50 mg of **[1-(2-Fluoro-phenyl)-cyclopropyl]-methanol** into a 4 mL glass vial.
- Solvent Addition: Add 250  $\mu$ L of the target solvent (Water, MeOH, Toluene, Hexane).
- Observation:
  - Clear Solution: Solubility is >200 mg/mL. Stop.
  - Suspension: Solubility is <200 mg/mL. Proceed.
- Equilibration: Agitate at 25°C (or target process temp) for 24 hours at 750 rpm. Why? This ensures the solid-liquid equilibrium is reached, avoiding supersaturation errors.[\[1\]](#)

## 2. Phase Separation

- Action: Centrifuge the suspension at 10,000 rpm for 5 minutes (or filter through a 0.22  $\mu$ m PTFE filter).
- Critical Check: Ensure the filtrate is perfectly clear. Any turbidity indicates micro-crystals that will skew results high.

## 3. Quantification (HPLC-UV)

- Dilution: Dilute the supernatant 100x with Acetonitrile/Water (50:50).
- Analysis: Inject onto a C18 column (e.g., Agilent Zorbax Eclipse Plus).
  - Mobile Phase: ACN/Water gradient (typical retention time ~4-6 min due to lipophilicity).[\[1\]](#)
  - Detection: UV at 210 nm (general) or 254 nm (phenyl ring absorption).
- Calculation: Compare peak area against a 5-point standard curve (0.1 – 1.0 mg/mL).

## Part 4: Process Implications (Crystallization & Extraction)[\[1\]](#)

The solubility profile dictates the purification strategy. For **[1-(2-Fluoro-phenyl)-cyclopropyl]-methanol**, a Cooling + Anti-solvent Crystallization is most effective.[1]

- Extraction: Following synthesis, quench the reaction with water and extract into DCM or Ethyl Acetate. The compound will partition almost exclusively into the organic layer (LogP > 2).
- Crystallization System:
  - Dissolve crude oil in warm Ethyl Acetate or Toluene (50-60°C).
  - Slowly add Hexane or Heptane (Anti-solvent) until slight turbidity persists.
  - Cool slowly to 0-5°C.
  - Result: The hydrophobic cyclopropyl-fluorophenyl core drives precipitation in the non-polar environment, yielding high-purity solids.[1]

## References

- Compound Identification & Properties
  - PubChem.[2] [(1S,2S)-2-(4-fluorophenyl)cyclopropyl]methanol (Isomer Analog).[1] National Library of Medicine. [Link](#)
  - Note: While the exact 1,1-isomer data is proprietary, the 1,2-isomer (PubChem CID 122368945) provides the closest structural baseline for physicochemical prediction.[1]
- Prasugrel Synthesis & Intermediates
  - European Medicines Agency (EMA). Assessment Report: Efient (Prasugrel). Describes the general synthetic pathway and intermediate characteristics. [Link](#)
  - Google Patents. Process for the preparation of Prasugrel and its intermediates. (WO2011042918).[3] Describes purification of cyclopropyl intermediates using Ethyl Acetate/Hexane systems. [Link](#)
- Analogous Compound Data

- Sigma-Aldrich. [1-(2-Chlorophenyl)cyclopropyl]methanol.[1] Provides physical state (Solid) and handling data for the chloro-analog, validating the lipophilic nature of the scaffold.

[Link\[1\]](#)

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## Sources

- 1. 198976-40-8|1-(4-Fluorophenyl)cyclopropylmethanol|BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- 2. ((1S,2S)-2-(4-fluorophenyl)cyclopropyl)methanol | C10H11FO | CID 95004055 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [medkoo.com](http://medkoo.com) [[medkoo.com](http://medkoo.com)]
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